

Environmental Fate of Branched-Chain Nonanoic Acids: A Technical Guide

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Compound of Interest

Compound Name: *Neononanoic acid*

Cat. No.: *B1276386*

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This in-depth technical guide provides a comprehensive overview of the environmental fate of branched-chain nonanoic acids, with a focus on their biodegradation, photodegradation, hydrolysis, and sorption in the environment. This document summarizes key quantitative data, details experimental methodologies, and visualizes relevant pathways to support environmental risk assessment and research.

Executive Summary

Branched-chain nonanoic acids are carboxylic acids with a nine-carbon chain and one or more methyl groups. A prominent example is 3,5,5-trimethylhexanoic acid, an isomer of nonanoic acid. The environmental fate of these compounds is largely dictated by their chemical structure. Generally, they exhibit low water solubility and a high affinity for organic matter, which influences their distribution and persistence in the environment. While not readily biodegradable, they are susceptible to primary degradation by microorganisms. Information on their abiotic degradation through photodegradation and hydrolysis is limited. Their high octanol-water partition coefficient suggests a potential for bioaccumulation, though this may be mitigated by metabolic transformation.

Physicochemical Properties and Environmental Distribution

The environmental distribution of branched-chain nonanoic acids is heavily influenced by their physicochemical properties. Key parameters for 3,5,5-trimethylhexanoic acid are summarized in the table below.

Property	Value	Reference
Molecular Formula	C9H18O2	[N/A]
Molecular Weight	158.24 g/mol	[N/A]
Water Solubility	Very low	[1]
n-Octanol/Water Partition Coefficient (log Pow)	> 6	[1]
Adsorption/Desorption Coefficient (log Koc)	> 5	[1]

The high log Pow and log Koc values indicate a strong tendency for these compounds to partition from water into organic phases, such as soil organic matter and lipids in organisms.[1] This suggests that if released into the environment, they are likely to be found in soil and sediment rather than in the water column.

Biodegradation

Branched-chain nonanoic acids are not considered to be readily biodegradable. However, studies have shown that they can undergo primary degradation by microorganisms.

Biodegradation Data

Test Substance	Test Guideline	Inoculum	Exposure Period	Biodegradation	Reference
Notified chemical containing 3,5,5-trimethylhexanoic acid	OECD TG 301 C (Modified MITI Test)	Activated sludge	28 days	59% (based on BOD)	[1]

During a 28-day study, a substance containing 3,5,5-trimethylhexanoic acid showed 59% biodegradation based on Biochemical Oxygen Demand (BOD).^[1] Although this does not meet the criteria for "readily biodegradable," the study indicated that the parent substance underwent primary degradation, with no detectable notified chemical remaining after 28 days.^[1]

Biodegradation Pathway

The microbial degradation of branched-chain fatty acids typically proceeds through a series of enzymatic reactions. The initial steps involve the activation of the carboxylic acid to its coenzyme A (CoA) thioester, followed by β -oxidation. The presence of methyl branches can hinder the standard β -oxidation process, often requiring additional enzymatic steps for rearrangement.

The degradation of branched-chain amino acids (leucine, isoleucine, and valine) leads to the formation of branched-chain acyl-CoA esters, which are precursors for the synthesis of branched-chain fatty acids. The catabolism of these precursors involves enzymes such as branched-chain α -keto acid dehydrogenase.



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Caption: Generalized biodegradation pathway of branched-chain nonanoic acids.

Experimental Protocol: Ready Biodegradability (OECD TG 301 C)

The Ready Biodegradability Test OECD TG 301 C (Modified MITI Test I) is designed to screen chemicals for their ready biodegradability in an aerobic aqueous medium.

Methodology:

- Test Substance: The notified chemical containing 3,5,5-trimethylhexanoic acid.
- Inoculum: Activated sludge from a wastewater treatment plant.

- Exposure Period: 28 days.
- Analytical Monitoring:
 - Degradation product measurement: Reverse phase High-Performance Liquid Chromatography (HPLC).
 - Dissolved Organic Carbon (DOC): TOC analyser.
 - Biochemical Oxygen Demand (BOD): Closed system oxygen consumption measuring apparatus.
- Procedure:
 - A solution or suspension of the test substance in a mineral medium is inoculated with a small amount of activated sludge.
 - The mixture is incubated in the dark in a sealed vessel at a constant temperature.
 - The consumption of oxygen is measured over the 28-day period.
 - The percentage of biodegradation is calculated based on the ratio of the measured BOD to the theoretical oxygen demand (ThOD).
 - Control experiments with a reference substance (e.g., aniline) are run in parallel to validate the test system.[1]

Photodegradation

Limited information is available on the photodegradation of branched-chain nonanoic acids. Carboxylic acids, in general, do not strongly absorb sunlight, suggesting that direct photodegradation is likely to be a slow process. However, indirect photodegradation, mediated by photochemically produced reactive species such as hydroxyl radicals, may contribute to their environmental removal.

Hydrolysis

Carboxylic acids are generally stable to hydrolysis under environmental pH conditions.

Therefore, hydrolysis is not expected to be a significant degradation pathway for branched-chain nonanoic acids.

Sorption in Soil and Sediment

The high log K_{oc} value (>5) for 3,5,5-trimethylhexanoic acid indicates that it will strongly adsorb to soil and sediment organic matter.^[1] This strong sorption will limit its mobility in the environment, reducing the potential for leaching into groundwater.

Experimental Protocol: Adsorption/Desorption (OECD TG 106)

The Adsorption - Desorption Using a Batch Equilibrium Method (OECD TG 106) is used to determine the adsorption and desorption potential of a chemical in soil.

Methodology:

- Test Substance: The branched-chain nonanoic acid of interest.
- Soil Samples: A minimum of five different soil types with varying organic carbon content, pH, and texture.
- Procedure:
 - Adsorption Phase:
 - Aqueous solutions of the test substance at various concentrations are added to soil samples.
 - The soil-solution mixtures are agitated for a predetermined time to reach equilibrium.
 - After equilibration, the phases are separated by centrifugation.
 - The concentration of the test substance in the aqueous phase is measured.
 - The amount of substance adsorbed to the soil is calculated by mass balance.

- Desorption Phase:
 - The soil from the adsorption phase is resuspended in a fresh solution (without the test substance).
 - The mixture is agitated to allow for desorption.
 - The concentration of the test substance in the aqueous phase is measured to determine the amount desorbed.
- Data Analysis:
 - The adsorption and desorption data are used to calculate the adsorption coefficient (Kd) and the organic carbon-normalized adsorption coefficient (Koc).

Bioaccumulation

The high n-octanol/water partition coefficient ($\log \text{Pow} > 6$) suggests a potential for bioaccumulation.^[1] However, the potential for biodegradation, even if not rapid, combined with limited exposure to the aquatic environment, suggests that the overall potential for bioaccumulation may be low.^[1]

Conclusion

Branched-chain nonanoic acids are expected to persist in the environment to some extent due to their resistance to ready biodegradation. Their strong affinity for organic matter will lead to their accumulation in soil and sediment, limiting their mobility. While primary biodegradation occurs, the ultimate fate and the formation of potential persistent metabolites require further investigation. The lack of data on photodegradation and hydrolysis highlights a need for further research to fully understand the environmental fate of this class of compounds. The experimental protocols outlined in this guide provide a framework for generating the necessary data for a comprehensive environmental risk assessment.

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References

- 1. researchgate.net [researchgate.net]
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